

Technical Monograph: Spectroscopic Profiling of 2-Morpholinecarboxamide Hydrochloride

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Compound of Interest

Compound Name: 2-Morpholinecarboxamide
hydrochloride

CAS No.: 1185296-76-7

Cat. No.: B1421197

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CAS: 1185296-76-7 | Formula:

| MW: 166.61 g/mol

Executive Summary

2-Morpholinecarboxamide hydrochloride serves as a critical chiral scaffold in the synthesis of PI3K/mTOR inhibitors and other heterocyclic pharmaceutical agents. Its amphiphilic nature and dual hydrogen-bonding capacity (donor/acceptor) necessitate precise spectroscopic characterization to distinguish it from its regioisomers and hydrolysis products (e.g., morpholine-2-carboxylic acid).

This guide provides a definitive spectroscopic fingerprint (MS, IR, NMR) and the causal logic behind the signal assignments, ensuring rapid validation of compound integrity in drug development workflows.

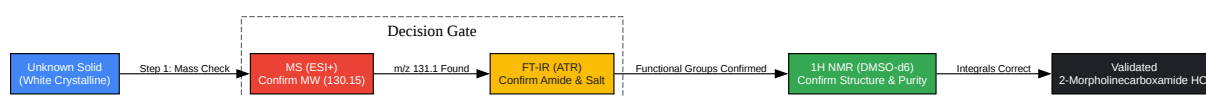
Structural Analysis & Theoretical Framework

Before interpreting spectra, one must understand the ionization state. In the hydrochloride form, the morpholine nitrogen (N4) is protonated (

), creating a cation that significantly influences chemical shifts and vibrational modes compared to the free base.

Analytical Workflow Strategy

The following diagram outlines the logical flow for validating this specific salt form, prioritizing non-destructive techniques.



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Figure 1: Sequential validation workflow ensuring molecular weight confirmation prior to structural elucidation.

Mass Spectrometry (ESI-MS) Profiling

Objective: Confirm molecular weight and fragmentation pattern.

In Electrospray Ionization (ESI), the hydrochloride salt dissociates. The spectrum is dominated by the protonated free base cation

Quantitative Data

Parameter	Value	Interpretation
Ionization Mode	ESI (+)	Soft ionization preserves the molecular ion.
Parent Ion	131.15 m/z	Corresponds to Free Base () + .
Adducts	153.1 m/z	(Common trace sodium adduct).
Fragment	114.1 m/z	Loss of (17 Da) from primary amide.

Mechanistic Insight

The detection of m/z 131.15 confirms the core structure. The absence of a strong signal at 166.6 (the salt weight) is expected in MS; the chloride counter-ion (

) is "silent" in positive mode but can be verified via Silver Nitrate (

) precipitation or Ion Chromatography (IC) if strict salt stoichiometry is required.

Vibrational Spectroscopy (FT-IR)

Objective: Verify functional groups and salt formation.

The IR spectrum of the hydrochloride salt is distinct from the free base due to the ammonium band and the shift in the amide carbonyl.

Diagnostic Bands (ATR Method)

Frequency ()	Functional Group	Assignment & Causality
3100 – 2800	Stretch	Broad, strong. Overlaps C-H stretches. Diagnostic of the amine salt (quaternized nitrogen).
3450, 3300	Amide	Two medium spikes. Asymmetric and symmetric stretching of the primary amide.
1685 – 1695	Amide I (C=O)	Strong. Carbonyl stretch. Shifted slightly higher than secondary amides due to electron withdrawal by the morpholine oxygen.
1590 – 1610	Amide II (N-H)	Medium. N-H bending vibration.
1100 – 1120	C-O-C Ether	Strong. Characteristic morpholine ring ether stretch.

Nuclear Magnetic Resonance (NMR) Characterization

Objective: Definitive structural proof and purity assessment.

Solvent Choice:DMSO-

is mandatory.

- Why?

causes rapid exchange of the amide (

) and ammonium (

) protons, making them invisible. DMSO preserves these signals, allowing for confirmation of the salt form.

¹H NMR Data (400 MHz, DMSO-)

Shift (ppm)	Multiplicity	Integral	Assignment	Structural Context
9.40 – 9.80	Broad s	2H		Diagnostic. Protons on the ring nitrogen. Broad due to quadrupolar relaxation of .
7.65, 7.45	Two s	1H each		Primary amide protons are non-equivalent due to restricted rotation of the C-N bond.
4.15	dd	1H	C2-H	The chiral center methine. Deshielded by the adjacent Oxygen and Carbonyl.
3.95 – 3.80	m	1H	C6-	Ether-adjacent proton.
3.75 – 3.60	m	1H	C6-	Ether-adjacent proton (diastereotopic).
3.40 – 3.20	m	2H	C3-H	Nitrogen-adjacent. Shifted downfield by the positive charge on N4.
3.10 – 2.90	m	2H	C5-H	Nitrogen-adjacent.

¹³C NMR Data (100 MHz, DMSO-)

- 168.5 ppm (C=O): The carbonyl carbon is the most deshielded signal.
- 73.2 ppm (C2): The methine carbon adjacent to oxygen and the carbonyl.
- 63.5 ppm (C6): The methylene carbon adjacent to oxygen.
- 43.8 ppm (C3): Methylene adjacent to the ammonium nitrogen.
- 41.2 ppm (C5): Methylene adjacent to the ammonium nitrogen.

Experimental Protocol: Salt Formation & Purification

Context: If you possess the free base or a crude reaction mixture, this protocol ensures the isolation of the high-purity hydrochloride salt described above.

Reagents

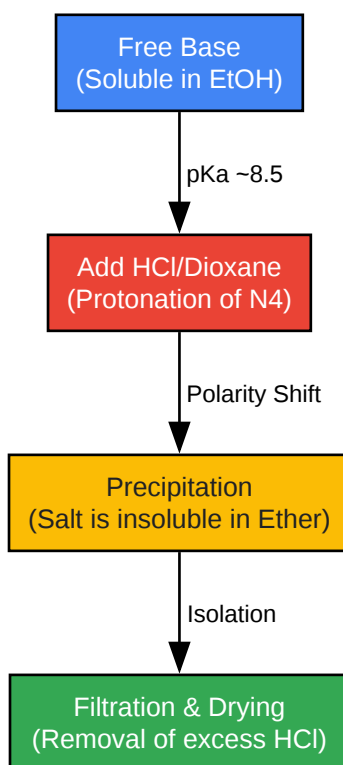
- Crude 2-Morpholinecarboxamide (Free Base)
- 4M HCl in Dioxane (anhydrous)
- Ethanol (Absolute) and Diethyl Ether ()

Step-by-Step Methodology

- **Dissolution:** Dissolve 1.0 g (7.68 mmol) of crude free base in 10 mL of absolute Ethanol. Ensure complete dissolution; mild heating (40°C) is permissible.
- **Acidification:** Cool the solution to 0°C in an ice bath. Dropwise, add 2.5 mL of 4M HCl in Dioxane (10 mmol, 1.3 eq) under vigorous stirring.
 - **Observation:** A white precipitate should begin to form immediately as the polarity changes.

- Crystallization: Stir at 0°C for 30 minutes, then slowly add 20 mL of cold Diethyl Ether to drive precipitation to completion.
- Isolation: Filter the white solid via vacuum filtration (Büchner funnel).
- Washing: Wash the filter cake with (2 x 10 mL) to remove excess HCl and organic impurities.
- Drying: Dry under high vacuum (0.1 mbar) at 40°C for 4 hours.
 - Yield: Expected yield >90%.^[1]
 - Storage: Hygroscopic. Store in a desiccator at -20°C.

Synthesis Logic Diagram



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Figure 2: Salt formation mechanism relying on solubility differentials between the neutral amine and the ionic hydrochloride.

References

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Sources

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